

Essential Safety and Logistical Information for Handling Citronellyl Formate

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Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides essential, immediate safety and logistical information for the proper management of **Citronellyl formate**, a common fragrance ingredient.

Physicochemical and Hazard Data

A clear understanding of the properties and hazards of **Citronellyl formate** is the first step in safe handling.

Property	Value	Citations
Appearance	Colorless to pale yellow liquid	[1]
Odor	Floral, rosy, fruity odor	[1][2]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[3][4][5]
Molecular Weight	184.28 g/mol	[3][4]
Boiling Point	235 °C (455 °F)	[1][3]
Flash Point	92 °C (197.6 °F)	[1][3]
Density	0.897 g/mL at 25 °C	[6]
Solubility	Insoluble in water; soluble in ethanol and most oils	[1][6]
Hazards	Combustible liquid. Causes skin and serious eye irritation. May cause respiratory irritation.	[4][7][8]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Citronellyl formate** to minimize exposure and ensure personal safety.

Equipment Type	Specification	Citations
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	[4] [9]
Hand Protection	Chemical-resistant gloves. Gloves should be inspected prior to use and disposed of properly after.	[4] [8] [9]
Body Protection	Lab coat or impervious clothing to prevent skin contact.	[4] [8]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a respirator with appropriate cartridges should be used.	[4] [8] [9]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Citronellyl formate** in a laboratory setting.

1. Preparation and Precaution:

- Ensure the work area is well-ventilated, for instance, by working within a chemical fume hood.[\[4\]](#)[\[9\]](#)
- Locate the nearest safety shower and eyewash station before beginning work.
- Remove all potential ignition sources from the handling area as **Citronellyl formate** is a combustible liquid.[\[4\]](#)[\[7\]](#)
- Don all required personal protective equipment (PPE) as specified in the table above.

2. Handling and Use:

- Avoid direct contact with skin and eyes.[1][4]
- Avoid inhaling vapors or mists.[4]
- Keep the container tightly closed when not in use.[4]
- After handling, wash hands thoroughly with soap and water.[4][9]

3. Storage:

- Store **Citronellyl formate** in a cool, dry, and well-ventilated area.[4][10]
- Keep containers tightly closed and upright to prevent leakage.[4]
- Store away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents, strong acids, and bases.[1][9][10]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Incident	First-Aid Measures	Citations
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention if irritation persists.	[1][4][7]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice.	[1][4][7]
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms develop, seek medical attention.	[1][4][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical advice.	[1][4][7]
Spill	Evacuate the area. Remove all ignition sources. Contain the spill using an inert, non-combustible absorbent material (e.g., sand, earth). Collect the absorbed material into a suitable container for disposal.	[7][9][10]

Disposal Plan

Proper disposal of **Citronellyl formate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Unused Product:

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[4\]](#)[\[8\]](#)
- Do not dispose of the chemical into drains, water courses, or onto the ground.[\[7\]](#)[\[9\]](#)

2. Contaminated Materials:

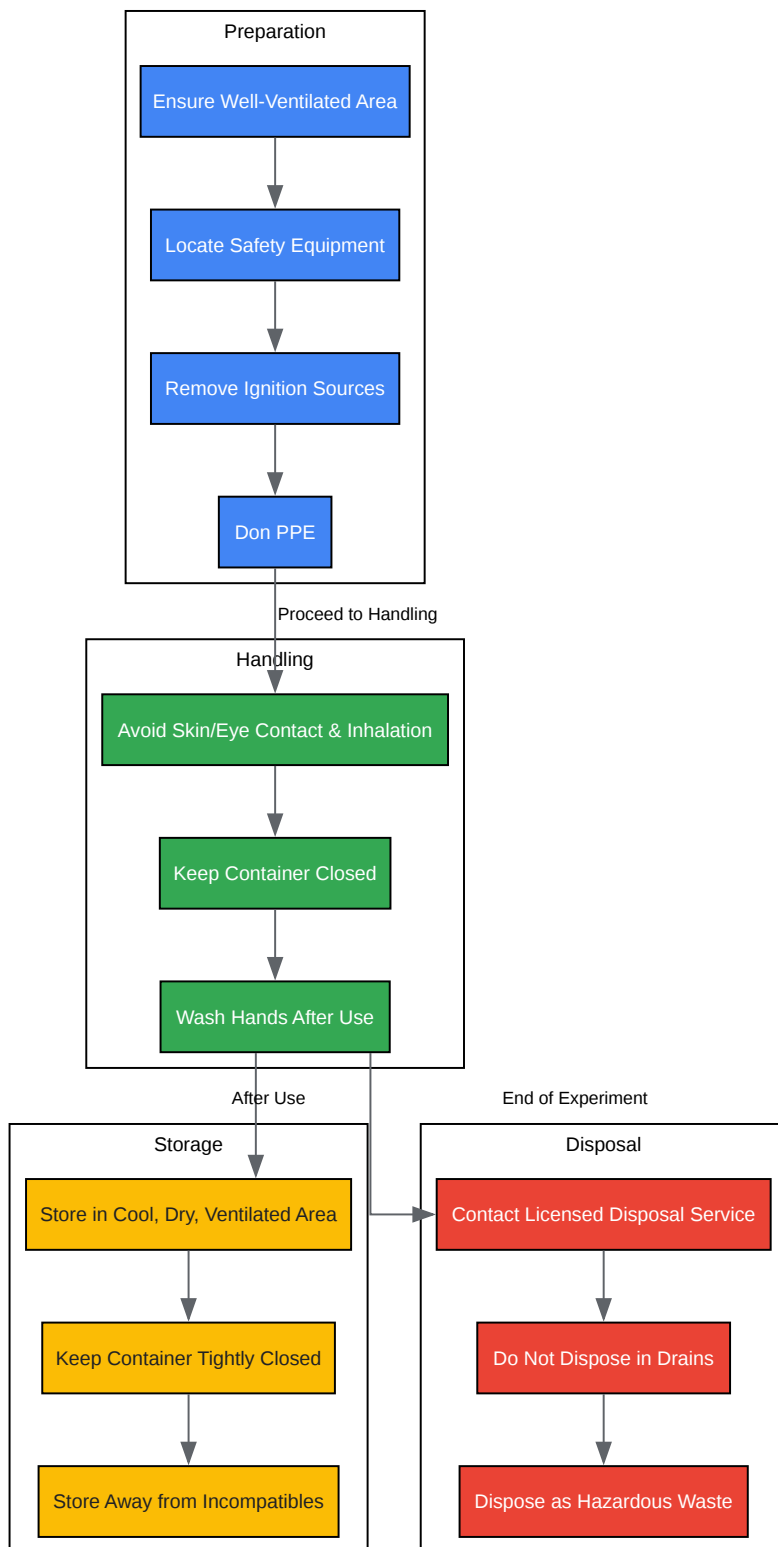
- Absorbent materials used to clean up spills, as well as any contaminated PPE (such as gloves), should be placed in a sealed, labeled container.
- Dispose of contaminated materials as hazardous waste in accordance with local, regional, and national environmental regulations.[\[7\]](#)[\[8\]](#)

3. Empty Containers:

- Do not reuse empty containers.[\[8\]](#)
- Empty containers should be disposed of as unused product.[\[8\]](#)

Workflow for Safe Handling of Citronellyl Formate

Workflow for Safe Handling of Citronellyl Formate

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Caption: A flowchart outlining the key procedural steps for the safe handling of **Citronellyl formate**, from preparation to disposal.

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